

# Essential Safety and Logistical Guidance for Handling (4S,7R)-Hexamethylindanopyran

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hexamethylindanopyran, (4S,7R)-*

Cat. No.: *B12760529*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of (4S,7R)-Hexamethylindanopyran is paramount. This document provides immediate, actionable safety protocols and logistical plans to minimize risk and ensure compliance.

## Chemical and Physical Properties

(4S,7R)-Hexamethylindanopyran, a synthetic musk fragrance, is also known by its trade name Galaxolide.<sup>[1]</sup> A comprehensive understanding of its properties is the first step in safe handling.

Property	Value
IUPAC Name	(4S,7R)-4,6,6,7,8,8-hexamethyl-1,3,4,7-tetrahydrocyclopenta[g]isochromene[2]
Molecular Formula	C <sub>18</sub> H <sub>26</sub> O[2]
Molecular Weight	258.4 g/mol [2]
CAS Number	252332-95-9[2]
Appearance	Liquid[1]
Odor	Strong musk odor[1]
Boiling Point	128 °C at 0.8 mm Hg[1]
Melting Point	57-58 °C[1]
Water Solubility	1.75 mg/L at 25 °C[1]
Log Kow	5.90[1]

## Hazard Identification and Personal Protective Equipment (PPE)

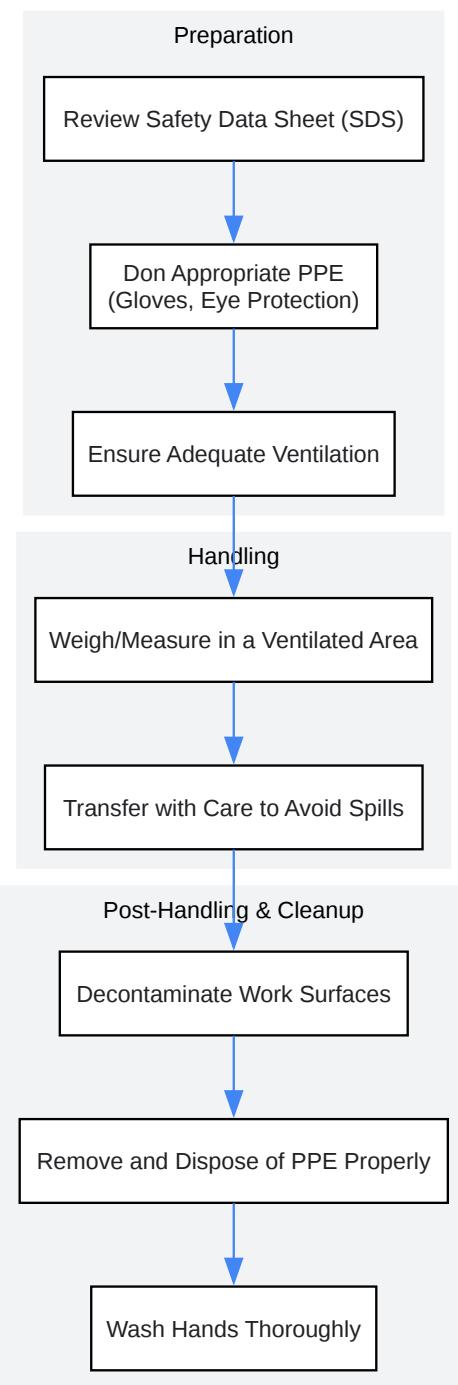
Hexamethylindanopyran is classified as a mild skin and eye irritant and is very toxic to aquatic life with long-lasting effects.[3][4] Adherence to appropriate personal protective equipment protocols is mandatory to ensure personal safety.

Hazard	GHS Classification	Required PPE
Skin Irritation	Mild Skin Irritant <sup>[3][4]</sup>	Chemically resistant gloves (e.g., neoprene) <sup>[3][5]</sup>
Eye Irritation	Mild Eye Irritant <sup>[3]</sup>	Tight-fitting goggles, face shield, or safety glasses with side shields <sup>[3][5]</sup>
Aquatic Toxicity	Very toxic to aquatic life with long lasting effects (H410) <sup>[4]</sup>	N/A (Environmental Precaution)
Inhalation	Avoid excessive inhalation of concentrated vapors <sup>[3][4]</sup>	Respiratory protection is not required except in case of aerosol formation

## Standard Operating Procedure for Handling

A systematic approach to handling Hexamethylindanopyran is crucial for maintaining a safe laboratory environment. The following workflow outlines the necessary steps from preparation to cleanup.

## Standard Handling Workflow for Hexamethylindanopyran

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## Standard Handling Workflow

## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	Remove from exposure to fresh air and keep at rest. Obtain medical advice.[3][4]
Skin Contact	Remove contaminated clothing. Wash thoroughly with water and soap. If symptoms persist, contact a physician.[3][4]
Eye Contact	Flush immediately with water for at least 15 minutes. If symptoms persist, contact a physician.[3][4]
Ingestion	Rinse mouth with water and obtain medical advice.[3][4]

For major spills, a self-contained breathing apparatus is recommended.[3][4] Spills should be contained with sand or inert powder and disposed of according to local regulations.[3][4]

## Storage and Disposal Plan

Proper storage and disposal are essential to prevent environmental contamination and ensure laboratory safety.

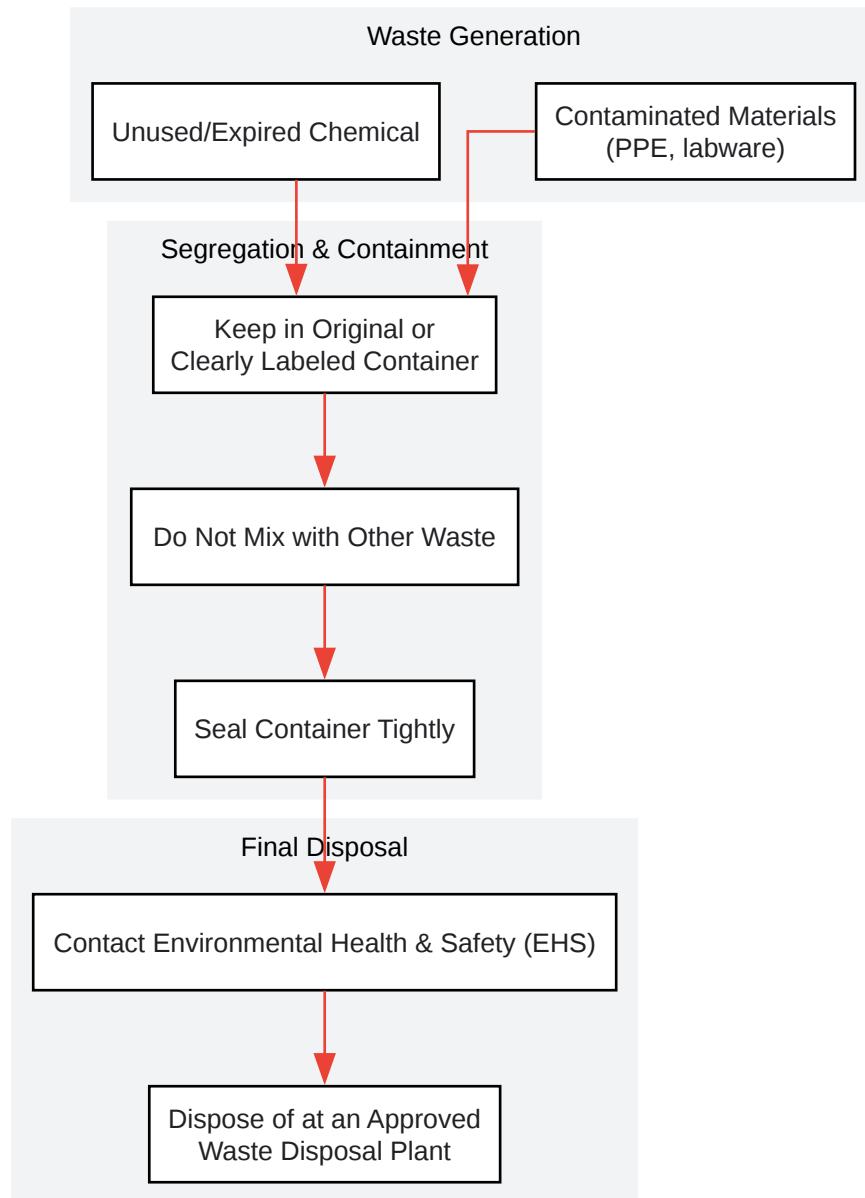
Storage:

- Store in a cool, dry, ventilated area away from heat sources.[3][4]
- Keep containers upright and tightly closed when not in use.[3][4]
- Store under an inert gas.

Disposal: Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as you would the

product itself. Empty containers should be taken to an approved waste handling site for recycling or disposal.[4]

#### Disposal Workflow for Hexamethylindanopyran



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#### Disposal Workflow

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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)